

N-Nitroso-DL-proline-d3: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso-DL-proline-d3*

Cat. No.: *B565327*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso-DL-proline-d3 is the deuterated form of N-Nitroso-DL-proline, a non-carcinogenic N-nitrosamine that has garnered significant attention in biomedical research. Its primary application lies in its use as a stable isotope-labeled internal standard for the accurate quantification of N-nitrosoproline in various biological matrices by mass spectrometry. This technical guide provides a comprehensive overview of **N-Nitroso-DL-proline-d3**, including its synthesis, analytical applications, and its relevance in studying the biological process of endogenous nitrosation.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Nitroso-DL-proline-d3** is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₅ H ₅ D ₃ N ₂ O ₃	[1][2]
Molecular Weight	147.15 g/mol	[1][2]
CAS Number	65807-08-1	[3]
Appearance	Not specified in literature	
Solubility	Not specified in literature	
Storage	Refrigerator (2-8°C) for long-term storage	[2]
Synonyms	1-Nitroso-DL-proline-d3; 2,5,5-trideuterio-1-nitrosopyrrolidine-2-carboxylic acid	[1][3]

Synthesis of N-Nitroso-DL-proline-d3

While a specific detailed protocol for the synthesis of **N-Nitroso-DL-proline-d3** is not readily available in the public domain, the general synthesis involves a two-step process: the synthesis of deuterated DL-proline followed by its nitrosation.

Step 1: Synthesis of DL-proline-d3

The synthesis of deuterated proline can be achieved through various methods. One common approach involves the base-catalyzed exchange of protons for deuterons in the precursor molecule, followed by subsequent chemical transformations to yield the desired deuterated proline.

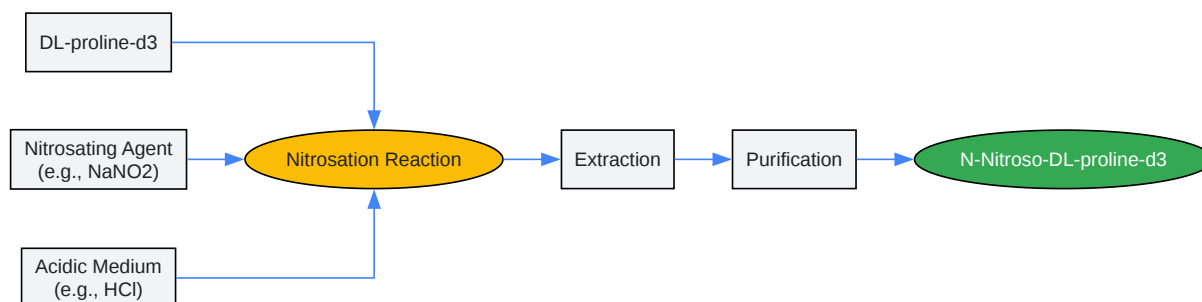
Step 2: Nitrosation of DL-proline-d3

The nitrosation of the synthesized DL-proline-d3 can be carried out using a suitable nitrosating agent, such as sodium nitrite, in an acidic medium. A general method for the nitrosation of proline has been described and can be adapted for the deuterated analog.[4]

General Nitrosation Protocol:

- Dissolve DL-proline-d3 in an appropriate solvent.
- Acidify the solution with a suitable acid (e.g., hydrochloric acid).
- Add a solution of a nitrosating agent (e.g., sodium nitrite) dropwise while maintaining a low temperature.
- The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, the **N-Nitroso-DL-proline-d3** can be extracted and purified using standard techniques such as column chromatography or recrystallization.

The following diagram illustrates the general workflow for the synthesis of **N-Nitroso-DL-proline-d3**.



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A generalized workflow for the synthesis of **N-Nitroso-DL-proline-d3**.

Analytical Applications

The primary application of **N-Nitroso-DL-proline-d3** is as an internal standard in isotope dilution mass spectrometry for the quantification of N-nitrosoproline in biological samples, most commonly urine.^[5]

Quantification of N-Nitrosoproline in Urine by GC-MS

A detailed method for the quantification of N-nitrosoproline in human urine using a labeled internal standard has been established. This method involves solid-phase extraction, derivatization, and subsequent analysis by gas chromatography-mass spectrometry (GC-MS).

Experimental Protocol:

- Sample Preparation:
 - Acidify urine samples.
 - Spike the samples with a known amount of **N-Nitroso-DL-proline-d3** as an internal standard.
- Solid-Phase Extraction (SPE):
 - Extract the organic acids from the acidified urine using a reversed-phase SPE cartridge.
 - Further purify the extract using a polymeric weak anion exchange SPE resin.
- Derivatization:
 - Esterify the extracted N-nitrosoproline and the internal standard to make them volatile for GC analysis.
- GC-MS Analysis:
 - Analyze the derivatized sample using a GC-MS system.
 - Monitor the characteristic ions for both the analyte (N-nitrosoproline) and the internal standard (**N-Nitroso-DL-proline-d3**).

The following table summarizes typical GC-MS parameters for the analysis of N-nitrosoproline.

Parameter	Value
GC Column	DB-5 or equivalent
Injection Mode	Splitless
Carrier Gas	Helium
Oven Program	Temperature gradient optimized for separation
MS Ionization	Electron Ionization (EI)
MS Analyzer	Quadrupole or Ion Trap
Monitored Ions (Analyte)	To be determined based on derivatization
Monitored Ions (Internal Standard)	To be determined based on derivatization (mass shift of +3 amu)

The workflow for the quantification of N-nitrosoproline in urine is depicted in the following diagram.



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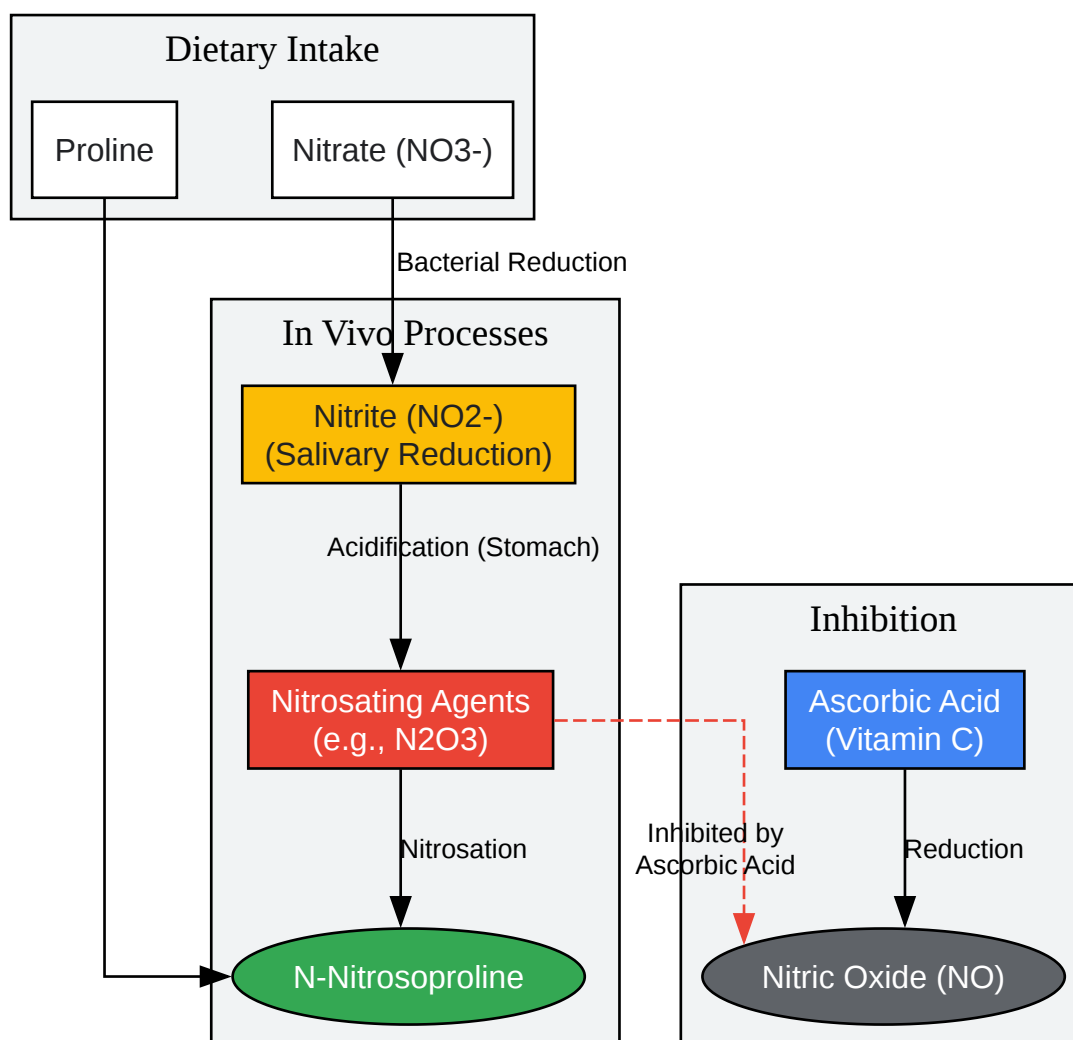
Experimental workflow for the quantification of N-nitrosoproline in urine.

Biological Relevance: Endogenous Nitrosation of Proline

N-nitrosoproline is a biomarker for endogenous nitrosation, a process where secondary amines react with nitrosating agents in the body to form N-nitrosamines. This process is of significant interest in cancer research as many N-nitrosamines are potent carcinogens.

The formation of N-nitrosoproline occurs primarily in the acidic environment of the stomach from the reaction of proline (from dietary sources) and nitrite (formed from the reduction of dietary nitrate).[6] The amount of N-nitrosoproline excreted in the urine can be used as an index of in vivo nitrosation.[7]

The endogenous nitrosation of proline can be inhibited by ascorbic acid (Vitamin C), which acts by reducing the nitrosating agents.[8][9] The following diagram illustrates the simplified pathway of endogenous proline nitrosation and its inhibition.



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Simplified pathway of endogenous proline nitrosation and its inhibition.

Conclusion

N-Nitroso-DL-proline-d3 is an indispensable tool for researchers studying endogenous nitrosation and its implications for human health. Its use as an internal standard allows for the precise and accurate quantification of N-nitrosoproline, a key biomarker for in vivo nitrosation. This technical guide provides a foundational understanding of the synthesis, analytical

methodology, and biological context of **N-Nitroso-DL-proline-d3**, empowering researchers in the fields of analytical chemistry, toxicology, and drug development.

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